

lactamide vs dimethyl sulfoxide cryoprotectant efficacy

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Compound Focus: Lactamide

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Quantitative Comparison of Cryoprotectant Efficacy

The table below summarizes the available experimental data for DMSO and notes the absence of comparable data for **lactamide**.

Cryoprotectant	Tested System / Cell Type	Reported Survival Rate / Outcome	Key Experimental Conditions
Dimethyl Sulfoxide (DMSO)	15 Enterobacterales strains [1]	83.50% survival after 12 months at -20°C [1]	Cryoprotectant: 10% DMSO; Freezing: -20°C; Thawing: rapid at 37°C [1]
Dimethyl Sulfoxide (DMSO)	Mesenchymal Stromal Cells (MSCs) [2]	Standard for clinical cryopreservation; safety profile documented for intravenous administration [2]	Conventional method: slow cooling with 10% DMSO [2]
Lactamide	Information not available in search results	Information not available in search results	Information not available in search results

Detailed Experimental Protocols for DMSO

Here are the methodologies for key DMSO experiments from the search results, which you can use as a reference for designing future **lactamide** studies.

Protocol 1: Cryopreservation of Enterobacterales [1]

- **Inoculum Preparation:** Overnight plate cultures were suspended in phosphate-buffered saline (PBS) at a density of 0.5 McFarland units. Bacterial cells were concentrated via centrifugation ($10,000 \times g$, 20°C , 10 minutes), and the sediment was resuspended in the cryoprotectant.
- **Composition of Cryoprotectant:** The tested solution contained **10% DMSO** and 8% (m/v) glucose. Other tested solutions also included nutrient supplements (peptone, yeast extract) and PBS for pH and osmolarity stabilization.
- **Freezing Technique:** Suspensions were equilibrated at $4\text{--}6^{\circ}\text{C}$ for 30 minutes before being frozen at -20°C .
- **Thawing and Assessment:** Cryotubes were **rapidly defrosted at 37°C for 3–5 minutes** with mild shaking. Post-thaw survival rates were determined using the **standard plate counting (SPC) method** after 12 months of storage.

Protocol 2: Cryopreservation of Mesenchymal Stromal Cells (MSCs) [2]

- **Standard Clinical Protocol:** The conventional and preferred method for cryopreserving MSC-based therapy products is **slow cooling in the presence of 10% (v/v) DMSO** [2].
- **Administration and Safety:** In clinical settings, cryopreserved MSCs are often thawed and administered to patients without post-thaw washing to remove DMSO. The potential toxicity of the residual DMSO is a subject of debate, though current data suggests that the doses delivered with MSC products are significantly lower than the acceptable limits set for hematopoietic stem cell transplants [2].

Mechanisms of Action and Research Status

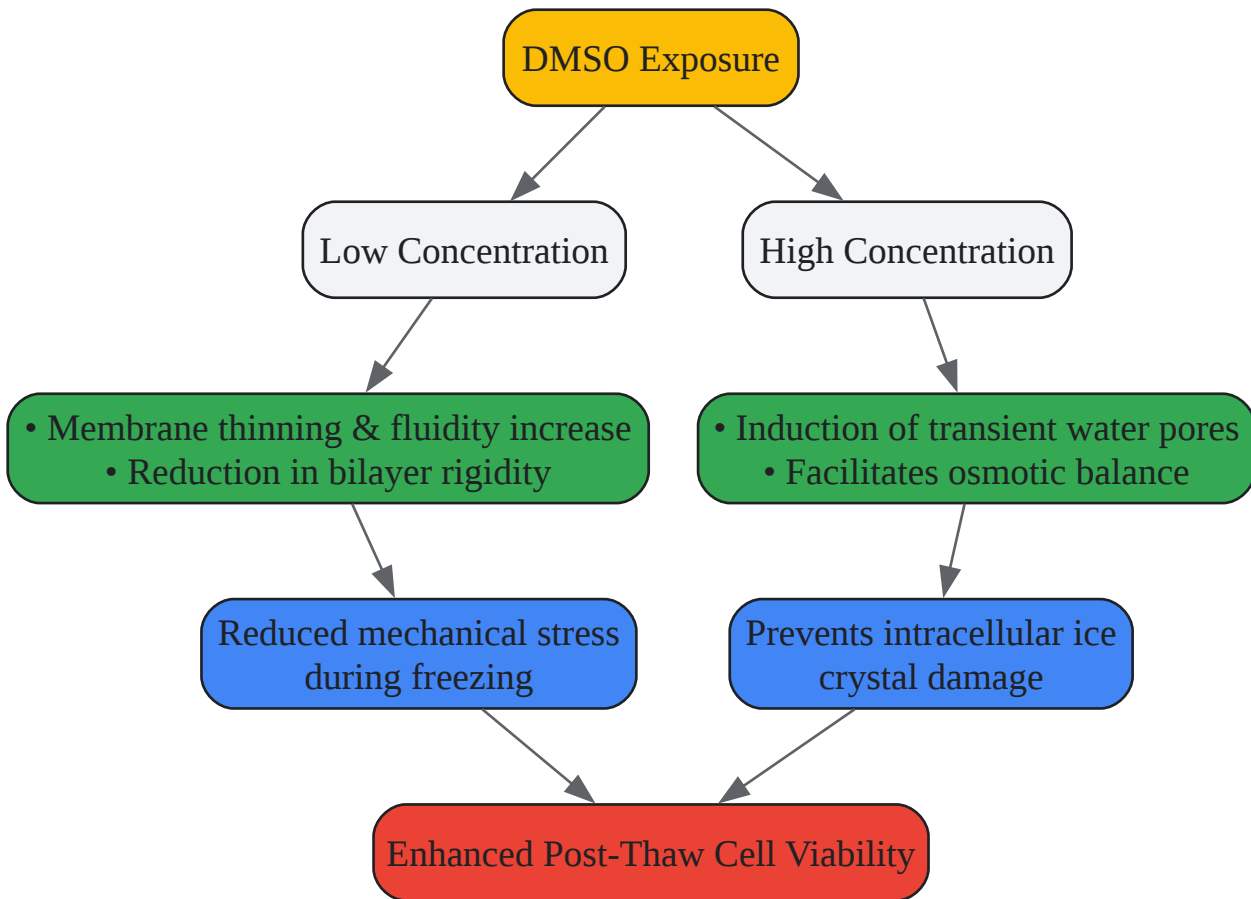
The following table contrasts the well-documented mechanisms and research status of DMSO with the unclear profile of **lactamide**.

Aspect	Dimethyl Sulfoxide (DMSO)	Lactamide
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| **Molecular Mechanism** | **Permeating Agent**: Enters the cell [3]. **Multiple Modes**: At low concentrations, causes membrane thinning and increased fluidity. At higher concentrations, induces transient water pores, facilitating the dissipation of osmotic imbalances [4] [5]. Acts as a cryoprotectant by preventing intracellular ice formation and mitigating cell damage during freezing and thawing cycles [5]. | *Information not available in search results* | | **Research & Application Status** | **Extensively Researched**: Considered a gold standard in cryobiology for decades [6] [2]. **Clinical Concerns**: Known concentration-dependent cytotoxicity and patient side effects drive the search for alternatives [7] [2]. Numerous DMSO-free strategies are under investigation [7]. | *Information not available in search results* |

Molecular Mechanism of DMSO Action

The diagram below illustrates the multifaceted molecular mechanism of DMSO as a cryoprotectant, based on simulation studies.



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How to Proceed with Lactamide Research

The complete lack of data on **lactamide** in the context of cryopreservation presents a significant research opportunity. To build a comprehensive comparison, you could:

- **Conduct a Targeted Literature Search:** Use specialized scientific databases (e.g., SciFinder, Reaxys) to search for "**lactamide**" specifically in conjunction with "cryoprotectant," "cell preservation," or "lyophilization."
- **Explore Chemical Analogues:** Investigate the cryoprotective literature on similar compounds, such as **acetamide**, which has known cryoprotectant properties. This may provide clues to **lactamide**'s potential mechanisms and efficacy.
- **Design Original Experiments:** Given the lack of published data, designing laboratory experiments to directly test **lactamide**'s cryoprotective efficacy and cytotoxicity against DMSO would be a valuable contribution to the field.

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